

Application Notes and Protocols for Diethyl 2-(4-chlorophenyl)malonate

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Compound of Interest

Compound Name: Diethyl 2-(4-chlorophenyl)malonate

Cat. No.: B1347583

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Introduction

Diethyl 2-(4-chlorophenyl)malonate is a substituted diethyl malonate derivative. Compounds of this class are valuable intermediates in organic synthesis, particularly in the preparation of a variety of biologically active molecules. The presence of the 4-chlorophenyl group and the reactive malonate functionality allows for diverse chemical transformations, making it a key building block in medicinal chemistry and drug discovery. Its derivatives have shown potential as antimicrobial and anticancer agents.^[1] This document provides detailed protocols for the synthesis and key applications of **Diethyl 2-(4-chlorophenyl)malonate**, along with relevant data and visualizations.

Physicochemical Properties

While specific experimental data for **Diethyl 2-(4-chlorophenyl)malonate** is not readily available in the cited literature, the properties of a closely related compound, Diethyl 2-(4-chlorobenzylidene)malonate (the product of Knoevenagel condensation), are provided for reference.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₅ ClO ₄	--INVALID-LINK--
Molecular Weight	270.71 g/mol	--INVALID-LINK--
IUPAC Name	diethyl 2-(4-chlorophenyl)propanedioate	--INVALID-LINK--
CAS Number	19677-37-3	--INVALID-LINK--

Spectroscopic Data

Spectroscopic data for the related compound, Diethyl 2-(4-chlorobenzylidene)malonate, is available and can serve as a reference for related structures.[\[2\]](#)

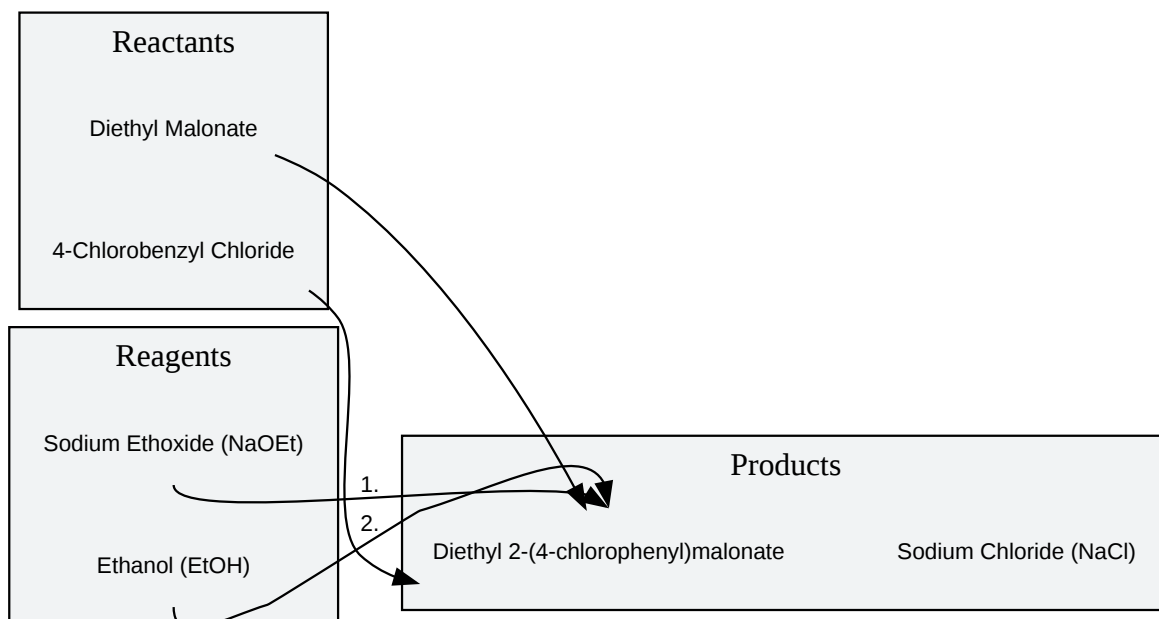
Spectrum Type	Key Features (for Diethyl 2-(4-chlorobenzylidene)malonate)
¹ H NMR	Signals corresponding to ethyl groups and aromatic protons.
¹³ C NMR	Resonances for carbonyl carbons, aromatic carbons, and ethyl carbons.
IR	Characteristic peaks for C=O (ester) and C=C bonds.
Mass Spectrometry	Molecular ion peak and fragmentation pattern consistent with the structure.

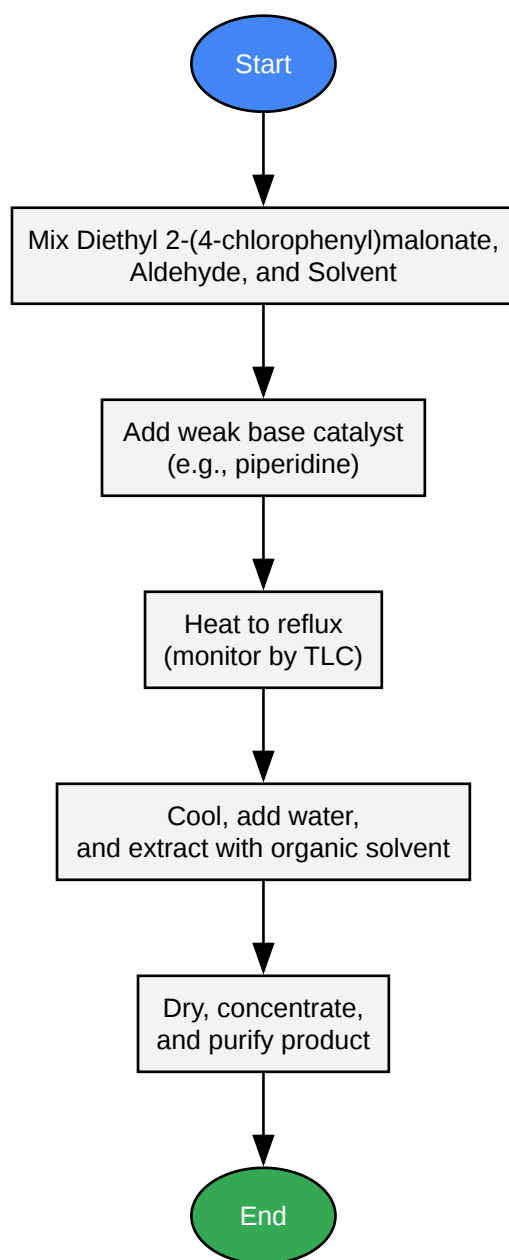
Experimental Protocols

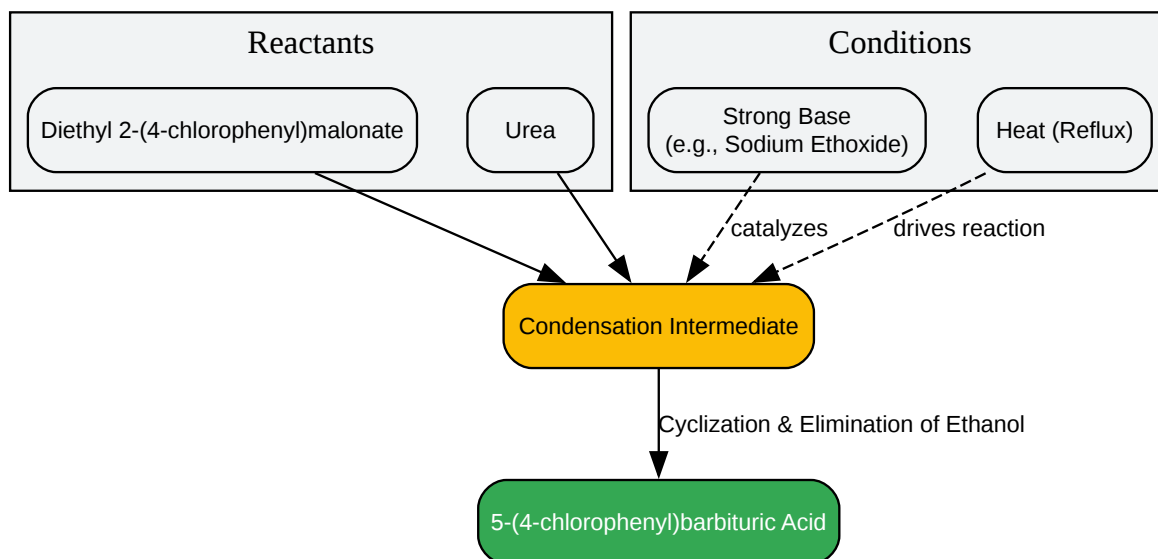
Protocol 1: Synthesis of Diethyl 2-(4-chlorophenyl)malonate via Alkylation of Diethyl Malonate

This protocol is a general procedure for the alkylation of diethyl malonate, adapted for the synthesis of the target compound.

Reaction Scheme:







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References

- 1. Buy Diethyl 2-(4-chlorobenzamido)malonate | 81918-01-6 [smolecule.com]
- 2. Diethyl 2-(4-chlorobenzylidene)malonate | C₁₄H₁₅ClO₄ | CID 296052 - PubChem [pubchem.ncbi.nlm.nih.gov]
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